

Application Notes and Protocols: Preparation of a 10% Sodium Deoxycholate Stock Solution

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Compound of Interest

Compound Name: Sodium deoxycholate
monohydrate

Cat. No.: B141746

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Introduction

Sodium deoxycholate is an ionic detergent and a bile salt that is widely used in biological research and the pharmaceutical industry.[1][2][3] Its amphiphilic nature makes it effective at disrupting cell membranes and solubilizing proteins and lipids, rendering it a critical component in various laboratory applications.[1][2] Common uses include cell lysis for protein extraction, particularly for membrane proteins, inclusion in buffers like RIPA, and applications in protein purification and diagnostics.[3][4][5][6] This document provides a detailed protocol for the preparation of a 10% (w/v) sodium deoxycholate stock solution, along with essential data, safety information, and application workflows.

Quantitative Data Summary

A summary of the key quantitative data for sodium deoxycholate is presented in the table below for easy reference.

Property	Value	Source(s)
Molecular Weight	414.55 g/mol	[1]
Purity	≥98%	[7][8][9]
Appearance	White to off-white crystalline powder	[4][7][10]
Solubility in Water	Highly soluble	[11]
pH of 2% Solution	7.5 - 9.5 at 25°C	[7]
Critical Micelle Concentration (CMC)	2-6 mM (20-25°C)	[8][11]
Storage of Powder	Room temperature	[4][8]
Storage of 10% Solution	See Protocol Section	[1][12][13][14]

Experimental Protocols

Protocol: Preparation of 10% (w/v) Sodium Deoxycholate Stock Solution

This protocol outlines the steps to prepare a 10% (w/v) stock solution of sodium deoxycholate.

Materials:

- Sodium deoxycholate powder (Biochemistry Grade)
- Ultrapure water (e.g., Milli-Q or equivalent)
- 50 mL conical tube or appropriate glass bottle
- Magnetic stirrer and stir bar or a rocking platform
- Weighing scale and weigh paper/boat
- Spatula

- Parafilm
- 0.22 μm or 0.45 μm sterile filter and syringe (optional, for sterile applications)

Procedure:

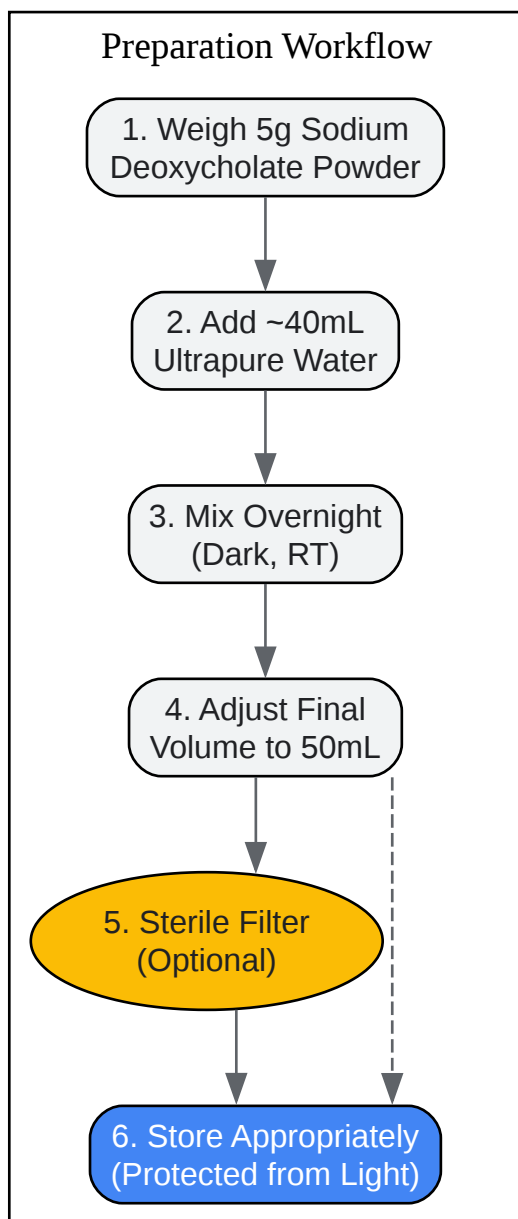
- Weighing: Accurately weigh 5 g of sodium deoxycholate powder and transfer it to a 50 mL conical tube.
- Dissolving: Add approximately 40 mL of ultrapure water to the tube.
- Mixing: Securely cap the tube and seal with parafilm. Place the tube on a rocking platform or use a magnetic stirrer at room temperature. Mix for several hours to overnight (12-16 hours) in the dark to ensure complete dissolution.^[12] Sodium deoxycholate can be slow to dissolve. Gentle heating can aid dissolution, but avoid boiling.
- Volume Adjustment: Once fully dissolved, adjust the final volume to 50 mL with ultrapure water.
- Sterilization (Optional): For applications requiring sterility, filter the solution through a 0.45 μm or 0.22 μm sterile filter into a sterile container.^[12]
- Storage: Store the 10% sodium deoxycholate stock solution protected from light.^{[6][15]} There are varying recommendations for storage temperature:
 - For short-term use (up to a few days), storage at room temperature is acceptable.^[13]
 - For intermediate storage, 4°C is recommended.^{[10][14]}
 - For long-term storage (up to 1 year), store in aliquots at -20°C.^[1]

Safety Precautions:

- Sodium deoxycholate is harmful if swallowed and causes skin and serious eye irritation.^[16]
- Always wear appropriate personal protective equipment (PPE), including a lab coat, safety goggles, and gloves, when handling the powder and solution.^{[16][17][18]}

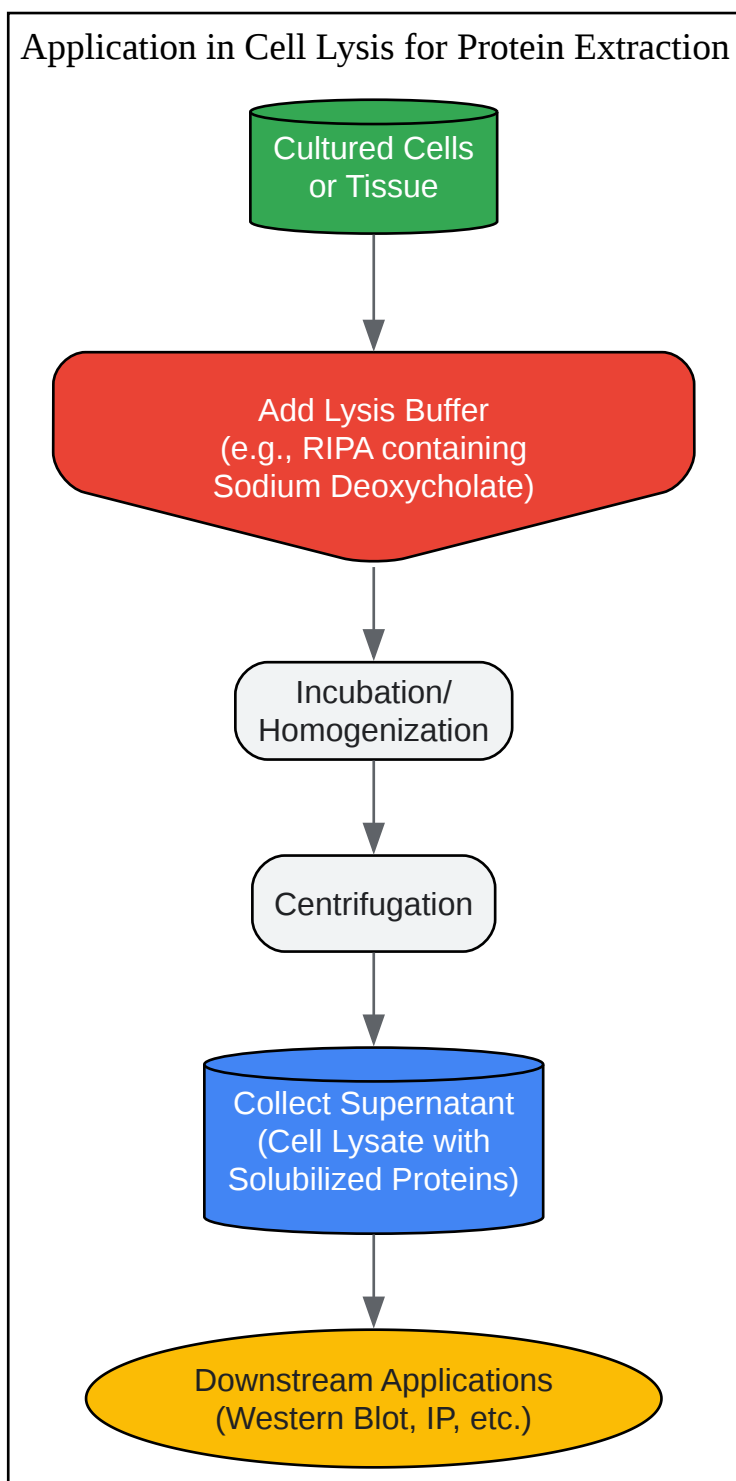
- Handle the powder in a well-ventilated area or a fume hood to avoid inhalation of dust.[19]
- In case of contact with eyes or skin, rinse immediately and thoroughly with water.[16] If swallowed, seek immediate medical attention.[16]

Diagrams



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Caption: Workflow for preparing a 10% sodium deoxycholate stock solution.



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Caption: Role of sodium deoxycholate in a typical cell lysis workflow.

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